

Technical Guide to the Material Safety of 2-Fluoro-4-iodobenzonitrile

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Compound of Interest

Compound Name: 2-Fluoro-4-iodobenzonitrile

Cat. No.: B160798

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as an in-depth technical guide for trained professionals in research and development. The information compiled is based on publicly available safety data sheets and chemical databases. Crucially, specific quantitative toxicological and ecotoxicological data for **2-Fluoro-4-iodobenzonitrile** is not readily available in the public domain. All handling and experimental procedures should be conducted following a thorough, site-specific risk assessment and in accordance with all applicable safety regulations.

Chemical Identification and Physicochemical Properties

2-Fluoro-4-iodobenzonitrile is a halogenated aromatic nitrile, often utilized as an intermediate in the synthesis of pharmaceuticals.^{[1][2]} Its identity and key physical and chemical properties are summarized below.

Property	Value	Source(s)
Chemical Name	2-Fluoro-4-iodobenzonitrile	[3][4]
Synonyms	Benzonitrile, 2-fluoro-4-iodo-; 3-Fluoro-4-cyano-1-iodobenzene; 4-Cyano-3-fluoriodobenzene; 4-Iodo-2-fluorobenzonitrile	[3]
CAS Number	137553-42-5	[3][5]
Molecular Formula	C ₇ H ₃ FIN	[3][4][5]
Molecular Weight	247.01 g/mol	[3][4][5]
Appearance	Red-brown or cream-colored crystalline solid/powder	[3][6]
Melting Point	103-105 °C	[5]
Boiling Point	264 °C at 760 mmHg	[3]
Density	~2.0 g/cm ³	[3]
Flash Point	>110 °C	[5]
Solubility	Slightly soluble in water. Soluble in organic solvents like Dichloromethane and Chloroform.	[2][3]
Sensitivity	Light sensitive.	[5]

Hazard Identification and Classification

2-Fluoro-4-iodobenzonitrile is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and ingestion.[6] It is acutely toxic if swallowed and harmful if it comes into contact with the skin or is inhaled.[6]

Hazard Class	GHS Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 3	Danger	H301: Toxic if swallowed.[3][4][6]
Acute Toxicity, Dermal	Category 4	Warning	H312: Harmful in contact with skin.[4][6]
Acute Toxicity, Inhalation	Category 4	Warning	H332: Harmful if inhaled.[4][6]
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation.[4][6]
Serious Eye Damage/Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation.[4][6]
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation.[4][6]

Pictograms:

- GHS06 (Skull and Crossbones): Indicates acute toxicity (fatal or toxic).
- GHS07 (Exclamation Mark): Indicates skin and eye irritation, harmful, or respiratory tract irritation.

Toxicological and Ecotoxicological Profile

Toxicological Summary:

There is a significant lack of publicly available quantitative toxicological data, such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) values for **2-Fluoro-4-iodobenzonitrile**. The hazard assessment is therefore based on the qualitative GHS classifications provided by suppliers.[4][6] Like other nitriles, there is a potential for it to form cyanide in the body. In the event of a fire, it is expected to release toxic fumes, including hydrogen cyanide, hydrogen fluoride, and hydrogen iodide.[6]

Ecotoxicological Summary:

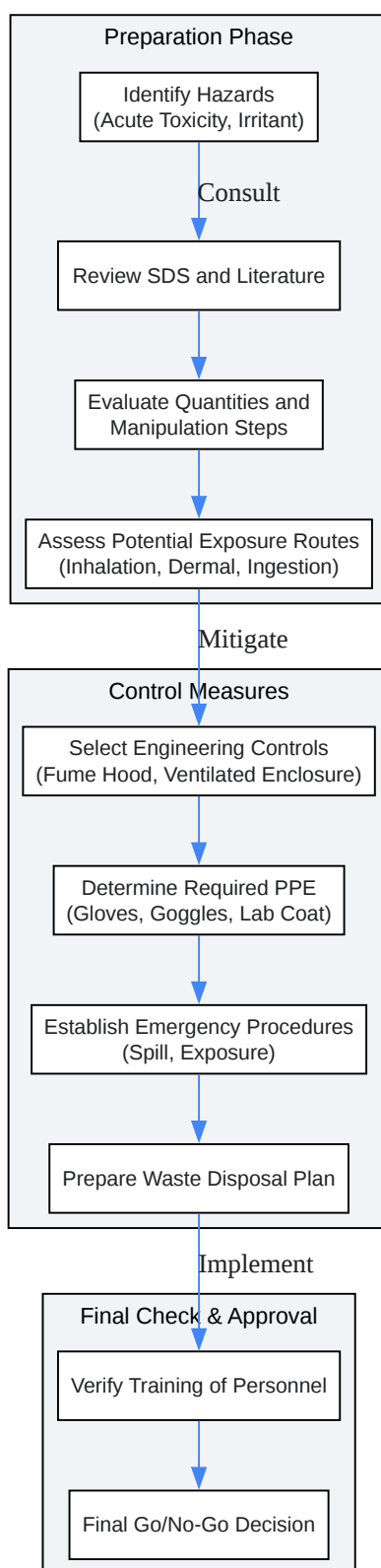
No specific data regarding the environmental fate or ecotoxicity of **2-Fluoro-4-iodobenzonitrile** is currently available. Due to its hazardous nature, release into the environment must be strictly avoided. Halogenated organic compounds can be persistent in the environment and may be harmful to aquatic life.

Experimental Protocols

The following protocols are generalized from standard operating procedures for handling acutely toxic solids and should be adapted to specific laboratory conditions and risk assessments.

Risk Assessment and Preparation Workflow

Prior to handling **2-Fluoro-4-iodobenzonitrile**, a thorough risk assessment is mandatory. The following diagram outlines the logical workflow for this process.



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Caption: Risk assessment workflow prior to handling **2-Fluoro-4-iodobenzonitrile**.

Safe Handling and Weighing Protocol

Objective: To safely weigh a solid sample of **2-Fluoro-4-iodobenzonitrile** for experimental use.

Materials:

- **2-Fluoro-4-iodobenzonitrile**
- Chemical-resistant gloves (Nitrile or Neoprene recommended, double-gloving is advised)
- Safety goggles and face shield
- Lab coat
- Spatula
- Weighing paper or boat
- Tared, sealable container for transport
- Analytical balance inside a ventilated enclosure or fume hood

Procedure:

- Don appropriate PPE: Lab coat, safety goggles, face shield, and double gloves.
- Prepare the work area: Ensure the work is conducted within a certified chemical fume hood. Cover the work surface with disposable absorbent liners.
- Tare the sealable container: Place the closed, empty container on the analytical balance and tare it.
- Transfer the compound: Inside the fume hood, carefully transfer the desired amount of **2-Fluoro-4-iodobenzonitrile** from the stock bottle to the tared container using a clean spatula.
- Seal and weigh: Securely close the container.
- Decontaminate: Wipe the exterior of the sealed container with a damp cloth or towel to remove any residual powder.

- Final weighing: The sealed container can now be re-weighed outside the fume hood if necessary.
- Clean-up: Decontaminate the spatula and work surface. Dispose of all contaminated disposable materials (gloves, liners, weighing paper) as hazardous waste.

Spill Clean-up Protocol

Objective: To safely clean up a small spill of solid **2-Fluoro-4-iodobenzonitrile**.

Materials:

- Spill kit containing:
 - Absorbent pads or granules (e.g., vermiculite, sand)
 - Two pairs of chemical-resistant gloves
 - Safety goggles and face shield
 - Disposable lab coat or coveralls
 - Shoe covers
 - Plastic scoop and dustpan
 - Sealable hazardous waste bags
 - Wetting agent (e.g., water with a small amount of surfactant) in a spray bottle

Procedure:

- Evacuate and secure the area: Alert others in the vicinity and restrict access to the spill area.
- Don appropriate PPE: Full PPE including double gloves, goggles, face shield, and disposable lab coat is required.
- Cover the spill: Gently cover the spill with absorbent pads to prevent the powder from becoming airborne.

- **Wet the material:** Lightly spray the absorbent material with the wetting agent to dampen the powder without creating a slurry.
- **Collect the material:** Carefully scoop the wetted material into a hazardous waste bag using a plastic scoop and dustpan.
- **Decontaminate the area:** Wipe the spill area with a damp cloth, starting from the outside and working inwards. Place the used cloth in the waste bag.
- **Dispose of waste:** Seal the waste bag and place it inside a second waste bag. Label it appropriately for hazardous waste disposal.
- **Doff PPE:** Remove PPE in the correct order to avoid cross-contamination and dispose of all disposable items as hazardous waste.
- **Wash hands thoroughly:** Wash hands and any exposed skin with soap and water.

First Aid and Emergency Procedures

Exposure Route	First Aid Measures
Ingestion	Immediately call a poison center or doctor. Do not induce vomiting. Rinse mouth with water.[6]
Inhalation	Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[6]
Skin Contact	Remove all contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice.[6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[6]

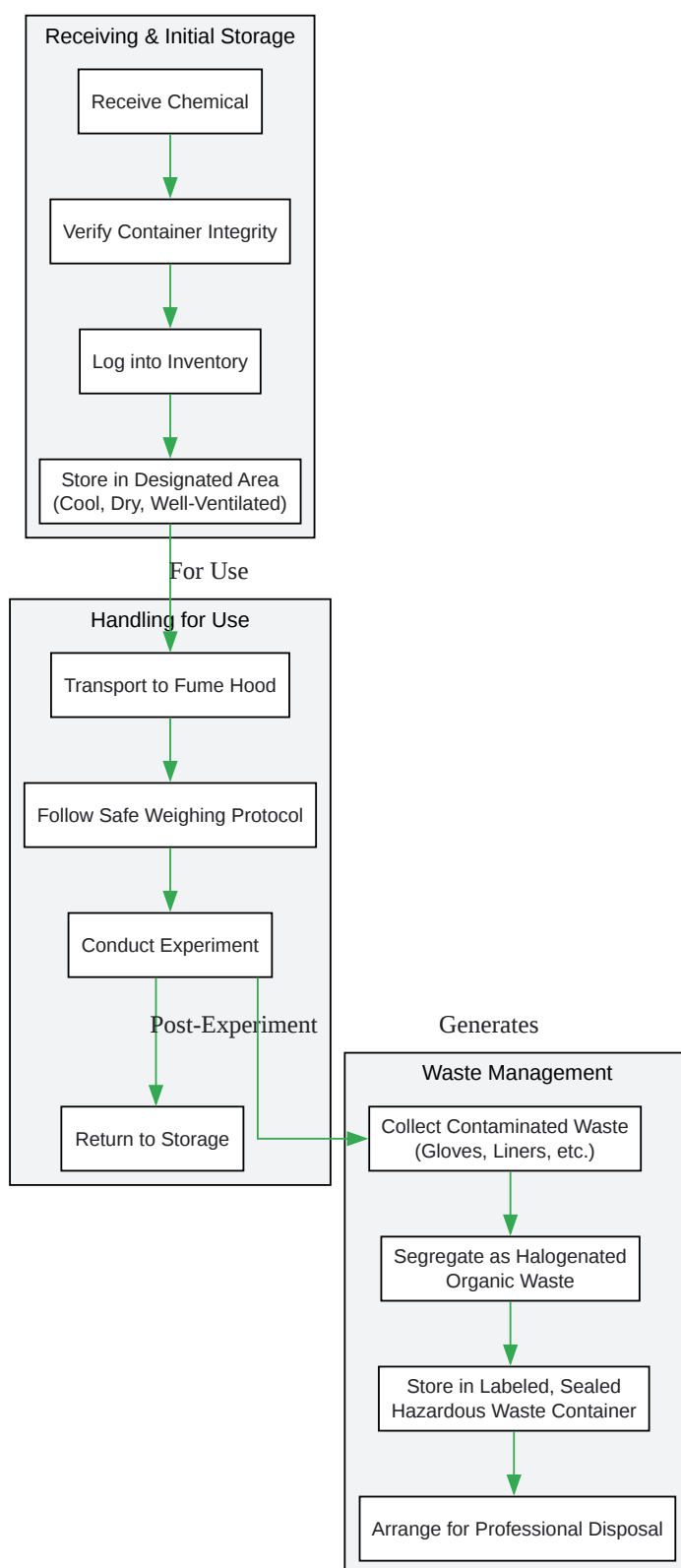
Firefighting Measures:

- Suitable extinguishing media: Water spray, carbon dioxide (CO₂), dry chemical powder, or appropriate foam.
- Specific hazards: In a fire, toxic and corrosive fumes may be produced, including carbon oxides, nitrogen oxides, hydrogen cyanide, hydrogen fluoride, and hydrogen iodide.[6]
- Protective equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.

Storage, Handling, and Disposal

Storage and Handling Workflow

The following diagram illustrates the logical flow for the proper storage and handling of **2-Fluoro-4-iodobenzonitrile**.



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Caption: Workflow for storage, handling, and disposal of **2-Fluoro-4-iodobenzonitrile**.

Storage Conditions:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[6]
- Keep away from heat, sparks, and open flames.
- Protect from direct sunlight as the material is light-sensitive.[5]
- Store separately from incompatible materials such as strong oxidizing agents and strong acids.

Disposal:

- Dispose of this chemical and its container as hazardous waste.
- All disposables and materials used for cleaning spills must also be treated as hazardous waste.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain or in regular trash.

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